

"analytical methods for 4-Propyl-5-pyrimidinecarboxylic acid quantification"

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Compound of Interest

Compound Name: 4-Propyl-5-pyrimidinecarboxylic acid

CAS No.: 1250812-18-0

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An Application Guide to the Quantitative Analysis of **4-Propyl-5-pyrimidinecarboxylic Acid**

Abstract

This comprehensive guide provides detailed analytical methodologies for the accurate and robust quantification of **4-Propyl-5-pyrimidinecarboxylic acid**, a representative pyrimidine derivative of interest in pharmaceutical research and development. Addressing the needs of researchers, scientists, and drug development professionals, this document outlines two primary, validated analytical techniques: a robust High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for routine analysis and a high-sensitivity Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for trace-level quantification in complex biological matrices. The protocols herein are grounded in established scientific principles and adhere to international validation standards to ensure data integrity and reliability.

Introduction: The Analytical Imperative for Pyrimidine Carboxylic Acids

Pyrimidine-based structures are foundational scaffolds in numerous biologically active compounds, including antiviral and anticancer therapies. **4-Propyl-5-pyrimidinecarboxylic acid**, as a model analyte, represents a class of molecules whose precise quantification is critical for advancing drug discovery and development. Accurate measurement is essential for pharmacokinetic (PK) profiling, metabolism studies, purity assessment of active pharmaceutical ingredients (APIs), and quality control of finished products.

The analytical challenge lies in developing methods that are not only sensitive and accurate but also specific enough to distinguish the analyte from structurally similar impurities or endogenous matrix components. This guide provides the foundational protocols to achieve these objectives.

Core Analytical Strategies: HPLC-UV and LC-MS/MS

The selection of an analytical method is contingent on the specific requirements of the study, such as the required sensitivity, the complexity of the sample matrix, and throughput needs.

- **High-Performance Liquid Chromatography with UV Detection (HPLC-UV):** This is a workhorse technique in most analytical laboratories. It offers excellent robustness, precision, and cost-effectiveness for quantifying analytes in relatively clean sample matrices, such as drug formulations or in-vitro samples.^{[1][2][3]} The pyrimidine ring provides a natural chromophore, making it suitable for UV detection.
- **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS):** For applications requiring the highest sensitivity and selectivity, such as quantifying low concentrations of a drug in plasma or tissue, LC-MS/MS is the gold standard.^{[4][5][6][7]} Its ability to selectively monitor a specific parent-to-fragment ion transition provides unparalleled specificity, minimizing interferences from complex biological matrices.^{[6][8]}

Protocol 1: Quantification by Reverse-Phase HPLC-UV

This method is designed for the reliable quantification of **4-Propyl-5-pyrimidinecarboxylic acid** in bulk material or simple formulations.

Principle of the Method

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) separates compounds based on their hydrophobicity. The analyte is introduced into a flowing liquid (the mobile phase) and passed through a column packed with a nonpolar stationary phase (e.g., C18). Polar compounds elute earlier, while nonpolar compounds are retained longer. The acidic mobile phase ensures that the carboxylic acid group of the analyte is protonated, promoting consistent retention. A UV detector measures the analyte's absorbance as it elutes from the column, and the resulting peak area is proportional to its concentration.

Experimental Protocol

3.2.1 Instrumentation and Materials

- HPLC System with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- C18 Reverse-Phase Column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Reference Standard: **4-Propyl-5-pyrimidinecarboxylic acid** ($\geq 98\%$ purity).
- Reagents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Monobasic Potassium Phosphate, Phosphoric Acid, and Ultrapure Water.

3.2.2 Chromatographic Conditions

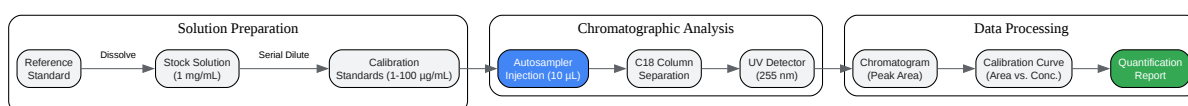
Parameter	Condition	Rationale
Mobile Phase A	20 mM Potassium Phosphate Buffer, pH adjusted to 3.0 with Phosphoric Acid	The aqueous buffer controls the pH to ensure the analyte is in a single ionic form.
Mobile Phase B	Acetonitrile	The organic solvent used to elute the analyte from the nonpolar column.
Elution Mode	Isocratic: 60% A / 40% B	A simple isocratic elution provides robust and repeatable retention times for quality control.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing good efficiency.
Column Temperature	30 °C	Maintaining a constant temperature ensures retention time stability.
Injection Volume	10 µL	A typical volume to balance sensitivity and peak shape.
Detection Wavelength	255 nm	Chosen to maximize the absorbance of the pyrimidine ring chromophore. [2]
Run Time	10 minutes	Sufficient to allow for elution of the analyte and any potential impurities.

3.2.3 Preparation of Solutions

- Buffer Preparation (Mobile Phase A): Dissolve 2.72 g of monobasic potassium phosphate in 1 L of ultrapure water. Adjust the pH to 3.0 ± 0.05 using dilute phosphoric acid. Filter through a 0.45 µm membrane filter and degas.[\[3\]](#)

- **Analyte Stock Solution (1 mg/mL):** Accurately weigh 10 mg of the **4-Propyl-5-pyrimidinecarboxylic acid** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Methanol and Water.[9]
- **Calibration Standards (1-100 µg/mL):** Perform serial dilutions of the Stock Solution using the mobile phase as the diluent to prepare a minimum of five calibration standards.
- **Sample Preparation:** Accurately weigh the sample material, dissolve in the diluent, and dilute to fall within the calibration range. Filter through a 0.45 µm syringe filter before injection.

HPLC-UV Workflow Diagram



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Caption: Workflow for HPLC-UV quantification of **4-Propyl-5-pyrimidinecarboxylic acid**.

Protocol 2: High-Sensitivity Quantification by LC-MS/MS

This method is optimized for detecting trace levels of **4-Propyl-5-pyrimidinecarboxylic acid** in complex biological matrices like human plasma, which is essential for pharmacokinetic studies.

Principle of the Method

This protocol couples the powerful separation of liquid chromatography with the sensitivity and selectivity of tandem mass spectrometry. After chromatographic separation, the analyte is ionized, typically via Electrospray Ionization (ESI). The first quadrupole of the mass spectrometer (Q1) is set to isolate the analyte's parent molecular ion (precursor ion). This ion is then fragmented in a collision cell (Q2), and the second quadrupole (Q3) isolates a specific, stable fragment ion (product ion). This specific precursor-to-product ion transition is monitored

over time, a technique known as Multiple Reaction Monitoring (MRM). This process is so selective that it can quantify the analyte even in the presence of co-eluting matrix components that might have the same mass as the parent ion.

Experimental Protocol

4.2.1 Instrumentation and Materials

- UPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- C18 Reverse-Phase Column (e.g., 2.1 x 50 mm, 1.8 μ m particle size).
- Reference Standard: **4-Propyl-5-pyrimidinecarboxylic acid**.
- Internal Standard (IS): A stable isotope-labeled version of the analyte (e.g., ^{13}C or ^{15}N labeled) is ideal. If unavailable, a structurally similar compound can be used.
- Reagents: Acetonitrile (LC-MS Grade), Methanol (LC-MS Grade), Formic Acid (LC-MS Grade), Ultrapure Water.
- Sample Preparation: Solid Phase Extraction (SPE) cartridges or Supported Liquid Extraction (SLE) plates.[\[10\]](#)

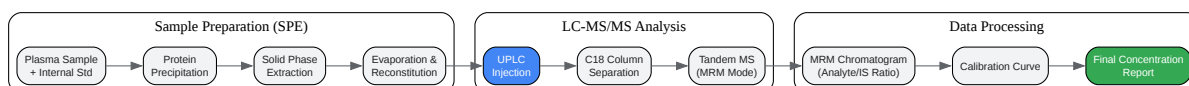
4.2.2 Chromatographic and MS Conditions

Parameter	Condition	Rationale
Mobile Phase A	0.1% Formic Acid in Water	A volatile acid, ideal for MS compatibility, ensuring good protonation for positive ion mode. [1] [11]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	MS-compatible organic solvent.
Elution Mode	Gradient: 5% B to 95% B over 3 min	A gradient is used to efficiently elute the analyte while cleaning the column of late-eluting matrix components.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID UPLC column.
Column Temperature	40 °C	Higher temperature reduces viscosity and can improve peak shape.
Injection Volume	5 µL	Smaller volume is typical for UPLC to maintain peak efficiency.
Ionization Mode	ESI Positive	Protonation of the pyrimidine ring nitrogens is expected to yield a strong signal.
MRM Transitions	Analyte: m/z 181.1 → 135.1 (Hypothetical) IS: m/z 185.1 → 139.1 (Hypothetical)	Precursor (M+H) ⁺ → Product (loss of H ₂ O and CO). These must be optimized empirically.
Instrument Settings	Optimized Cone Voltage & Collision Energy	Must be determined by infusing the analyte to maximize signal intensity for the chosen transition.

4.2.3 Sample Preparation (Plasma using SPE)

- Pre-treatment: To 100 µL of plasma, add 20 µL of the Internal Standard working solution and 200 µL of 4% Phosphoric Acid in water. Vortex to mix. This step precipitates proteins and adjusts pH.
- SPE Column Conditioning: Condition a mixed-mode cation exchange SPE cartridge with 1 mL of Methanol followed by 1 mL of Water.
- Loading: Load the pre-treated sample onto the SPE cartridge.
- Washing: Wash the cartridge with 1 mL of 0.1 M Acetic Acid, followed by 1 mL of Methanol to remove interferences.
- Elution: Elute the analyte and IS with 1 mL of 5% Ammonium Hydroxide in Methanol.
- Dry-down and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen at 40 °C. Reconstitute the residue in 100 µL of the initial mobile phase (95% A / 5% B).[12]

LC-MS/MS Workflow Diagram



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Caption: Workflow for high-sensitivity LC-MS/MS analysis from a biological matrix.

Method Validation: Ensuring Trustworthy Data

Every analytical protocol must be validated to prove it is suitable for its intended purpose.[13] Validation is performed according to the International Council for Harmonisation (ICH) guidelines Q2(R1) and the updated Q2(R2).[14][15][16]

Key Validation Parameters and Acceptance Criteria

The following table summarizes the essential parameters that must be evaluated.

Parameter	Purpose	Typical Acceptance Criteria
Specificity / Selectivity	To demonstrate that the signal is unequivocally from the analyte, free from interference from matrix components, impurities, or degradation products.	No significant interfering peaks at the retention time of the analyte in blank and placebo samples.
Linearity	To verify a proportional relationship between analyte concentration and the analytical response over a defined range.	Coefficient of determination (r^2) ≥ 0.99 . [4]
Range	The concentration interval over which the method is precise, accurate, and linear.	Typically 80% to 120% of the target concentration for an assay. For impurities, it should bracket the reporting limit.
Accuracy	The closeness of test results to the true value. Assessed by analyzing spiked samples at different concentrations.	Recovery should be within 80-120% for bioanalysis, or 98-102% for drug substance assay.
Precision	The degree of scatter between a series of measurements. Includes Repeatability (intra-day) and Intermediate Precision (inter-day, inter-analyst).	Relative Standard Deviation (RSD) should be $\leq 15\%$ for bioanalysis ($\leq 20\%$ at LLOQ), and $\leq 2\%$ for drug substance assay. [4]
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Typically determined at a signal-to-noise ratio of 3:1.

Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Typically determined at a signal-to-noise ratio of 10:1, with RSD $\leq$ 20%.
Robustness	The capacity of the method to remain unaffected by small, deliberate variations in method parameters (e.g., pH, mobile phase composition).	System suitability parameters should remain within acceptance criteria.

Example Linearity Data

A validation experiment for linearity would produce data similar to the following:

Concentration ($\mu\text{g/mL}$)	Peak Area (Mean, n=3)
1.0	15,234
5.0	76,105
10.0	151,980
25.0	380,550
50.0	758,990
100.0	1,525,100
Result	$r^2 = 0.9998$

Conclusion

The protocols detailed in this application note provide a robust framework for the quantification of **4-Propyl-5-pyrimidinecarboxylic acid**. The HPLC-UV method serves as a reliable and accessible technique for routine analysis, while the LC-MS/MS method offers the high sensitivity and selectivity required for challenging bioanalytical applications. Proper method validation in accordance with ICH guidelines is a mandatory step to ensure that the data

generated is accurate, reliable, and fit for purpose, thereby supporting confident decision-making in research and drug development.

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